

N-Boc-4-oxo-L-proline: A Versatile Chiral Scaffold in Modern Synthesis

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Compound of Interest

Compound Name: **N-Boc-4-oxo-L-proline**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

N-Boc-4-oxo-L-proline has emerged as a strategically significant intermediate in contemporary organic synthesis. Its unique structure, featuring a stereochemically defined pyrrolidine ring, a versatile ketone functionality, and a readily cleavable N-protecting group, makes it an invaluable chiral building block. This guide provides a comprehensive overview of its synthesis, properties, and diverse applications, with a focus on its role in constructing enantiomerically pure and structurally complex molecules for pharmaceutical and research applications.

Physicochemical Properties

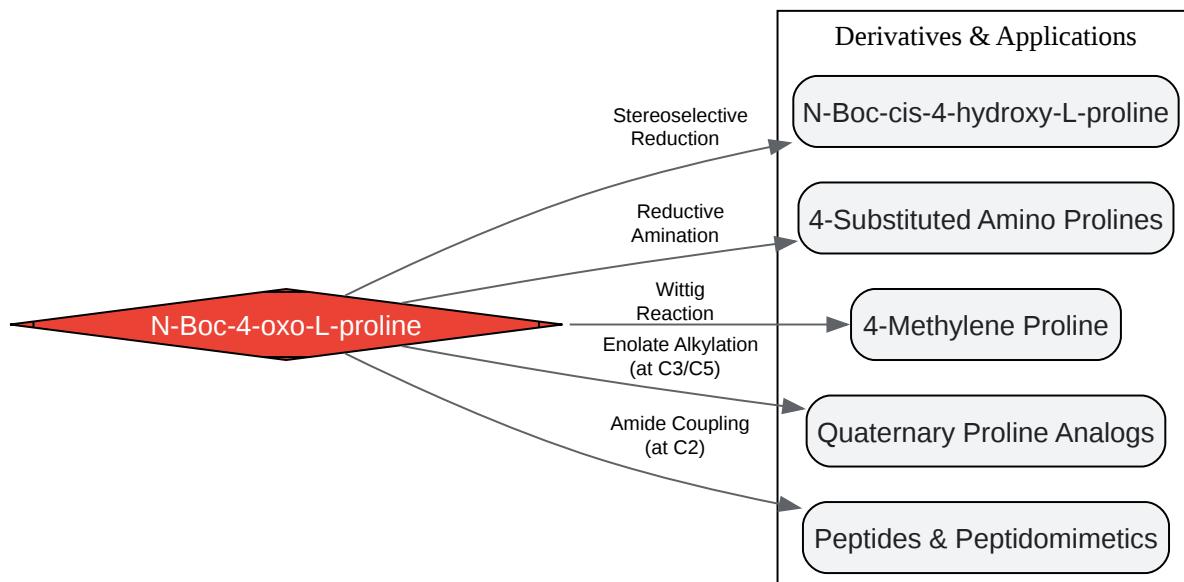
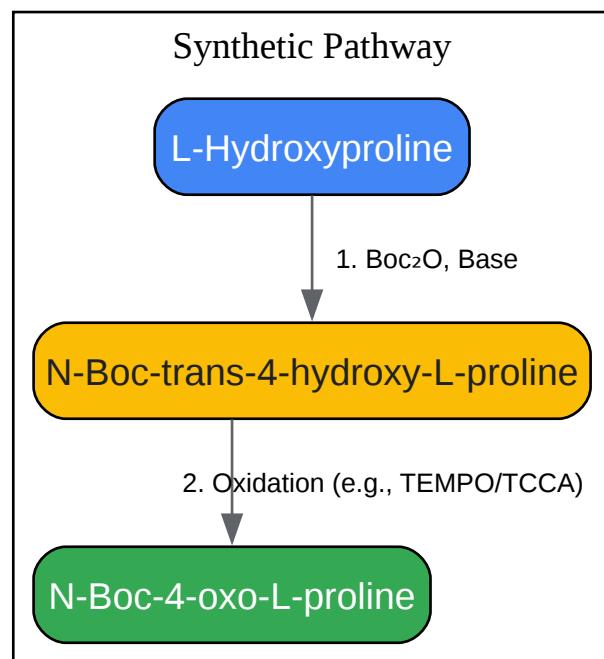
N-Boc-4-oxo-L-proline is a white to off-white solid, valued for its stability and solubility in many common organic solvents.^[1] The tert-butyloxycarbonyl (Boc) protecting group is crucial, masking the nucleophilicity of the secondary amine to allow for selective reactions at other positions.^{[1][2]} This group can be easily removed under mild acidic conditions, a feature that ensures its compatibility with a wide range of synthetic transformations, including standard peptide synthesis workflows.^[2]

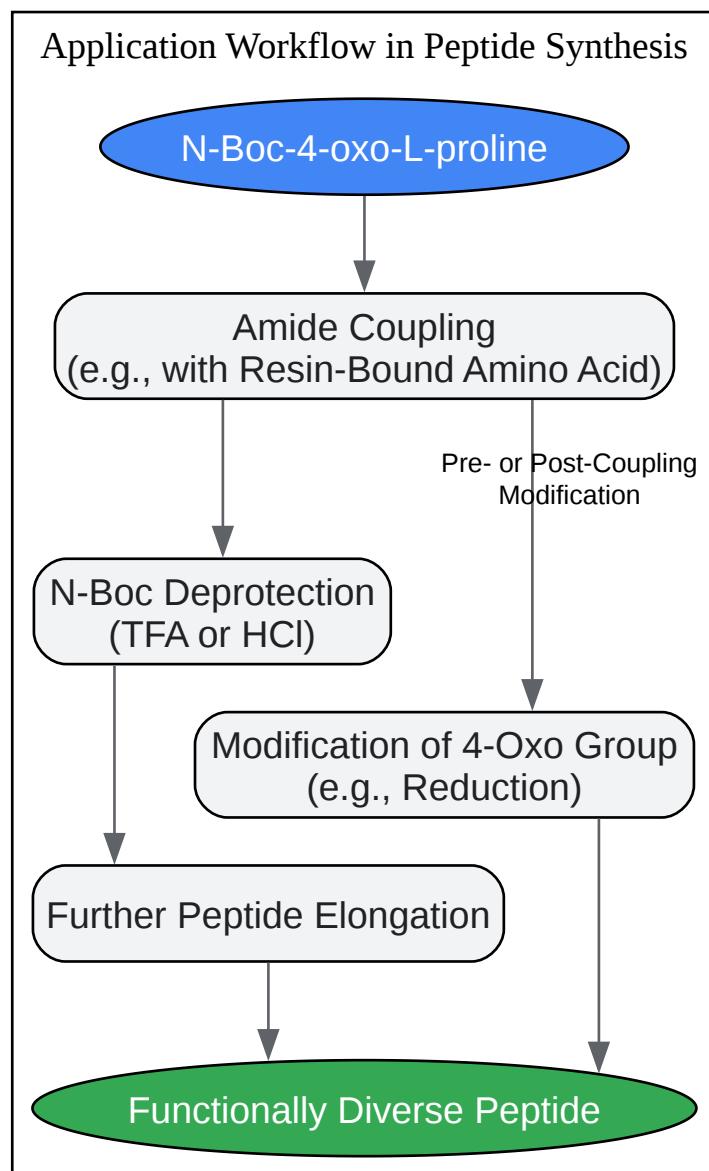
Property	Value	References
Molecular Formula	$C_{10}H_{15}NO_5$	[3]
Molecular Weight	229.23 g/mol	[1][3]
Appearance	White to off-white solid	[1]
Melting Point	160 °C (decomposes)	
Optical Activity	$[\alpha]_{D}^{22} +19.0$ to $+23.0^{\circ}$ (c = 0.5 in acetone)	
Storage Temperature	2-8°C	

Synthesis of N-Boc-4-oxo-L-proline

The most common and cost-effective precursor for synthesizing **N-Boc-4-oxo-L-proline** is L-hydroxyproline, a naturally occurring amino acid.[2] The general strategy involves two key steps: the protection of the amino group followed by the oxidation of the secondary alcohol at the C4 position.[2]

Alternatively, a one-pot synthesis can be employed where the oxidation of L-hydroxyproline is performed first, followed by the in-situ addition of the Boc-protecting group.[4] Careful selection of oxidation reagents is critical to ensure high yields and prevent side reactions.[2] TEMPO-mediated oxidation systems are commonly used for their efficiency and chemoselectivity.[2][4]





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